

Fluproquazone: A Technical Guide for the Non-Steroidal Anti-Inflammatory Agent

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Compound of Interest

Compound Name: *Fluproquazone*

Cat. No.: *B1673475*

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Introduction

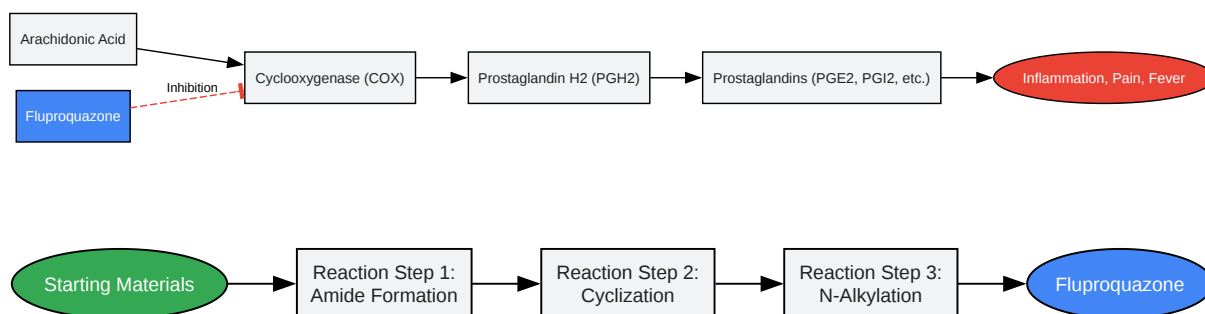
Fluproquazone is a non-steroidal anti-inflammatory drug (NSAID) with analgesic and antipyretic properties.[1][2][3] Chemically identified as 4-(p-fluorophenyl)-1-isopropyl-7-methyl-2(1H)-quinazolinone, it belongs to the quinazolinone class of compounds.[1] This technical guide provides a comprehensive overview of the core pharmacological and chemical aspects of **fluproquazone**, including its mechanism of action, synthesis, and data from preclinical and clinical investigations. The information is intended to serve as a resource for researchers and professionals involved in drug discovery and development.

Mechanism of Action

The primary mechanism of action of **fluproquazone** as a non-steroidal anti-inflammatory agent is the inhibition of prostaglandin synthesis.[1] Prostaglandins are key lipid mediators in the inflammatory cascade, responsible for inducing pain, fever, and vasodilation. By blocking the synthesis of these molecules, **fluproquazone** exerts its therapeutic effects.

The key enzyme in the prostaglandin synthesis pathway is cyclooxygenase (COX). While direct enzymatic inhibition data for **fluproquazone** is not readily available in the reviewed literature, its functional effects strongly suggest it acts as a COX inhibitor.

The following diagram illustrates the general prostaglandin synthesis pathway and the proposed site of action for **fluproquazone**.



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References

- 1. Clinical evaluation of fluproquazone in post-operative pain. A report of double-blind comparative trials in patients after surgical interventions - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Episiotomy pain: efficacy and safety of fluproquazone compared to aspirin and placebo - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Analgesic effect of fluproquazone in postoperative patients - PubMed [pubmed.ncbi.nlm.nih.gov]
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